

Application Notes and Protocols for 1-(2-Diisopropylaminoethyl)piperazine

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Compound of Interest

Compound Name: 1-(2-Diisopropylaminoethyl)piperazine

Cat. No.: B1273169

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the safe handling and use of **1-(2-Diisopropylaminoethyl)piperazine**. The information is intended to guide laboratory personnel in minimizing risks and employing this chemical reagent effectively in research and development settings.

Chemical and Physical Properties

1-(2-Diisopropylaminoethyl)piperazine is a substituted piperazine derivative. Its chemical structure and properties are summarized in the table below.

Property	Value	Reference
IUPAC Name	N-(2-piperazin-1-ylethyl)-N-propan-2-ylpropan-2-amine	[1]
Synonyms	1-(2-Diisopropylamino-ethyl)-piperazine, diisopropyl-(2-piperazin-1-yl-ethyl)-amine	[1]
CAS Number	59955-93-0	[1]
Molecular Formula	C ₁₂ H ₂₇ N ₃	[1]
Molecular Weight	213.36 g/mol	[1]
Physical Form	Solid	
XLogP3	1.2	[1]

Hazard Identification and Safety Precautions

1-(2-Diisopropylaminoethyl)piperazine is classified as a hazardous substance. All personnel handling this compound must be familiar with its potential hazards and adhere to strict safety protocols.

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Data sourced from PubChem CID 2736173.^[1]

Personal Protective Equipment (PPE)

A comprehensive range of personal protective equipment must be worn when handling **1-(2-Diisopropylaminoethyl)piperazine**.

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).
Body Protection	Laboratory coat, and in cases of potential splashing, a chemical-resistant apron.
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge is necessary.

Safe Handling and Storage

- **Handling:** Avoid direct contact with the skin, eyes, and clothing. Do not inhale dust or vapors. All handling should be performed in a chemical fume hood. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated area. Keep away from incompatible materials such as strong oxidizing agents and acids.

Emergency Procedures

Spill Response

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including respiratory protection.

- Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal.
- Clean the spill area with a suitable solvent, followed by soap and water.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Application Notes

1-(2-Diisopropylaminoethyl)piperazine serves as a versatile building block in organic synthesis and medicinal chemistry. The piperazine moiety is a common scaffold in many biologically active compounds due to its ability to improve the pharmacokinetic properties of drug candidates.

- **Pharmaceutical Synthesis:** This compound is a key intermediate in the synthesis of various pharmaceutical agents, particularly those targeting the central nervous system. Piperazine derivatives have been investigated for their potential as antipsychotics, antidepressants, and neuroprotective agents.
- **Organic Synthesis:** The secondary amine in the piperazine ring can be functionalized through reactions such as N-alkylation and N-acylation, allowing for the introduction of diverse substituents to create libraries of compounds for drug discovery and other applications.

- Carbon Capture: Aqueous solutions of piperazine derivatives, including this compound, have been explored for their potential in carbon capture technologies due to their ability to absorb CO₂.

Experimental Protocols

The following protocols are representative examples of how **1-(2-Diisopropylaminoethyl)piperazine** can be used in a laboratory setting. Researchers should adapt these protocols to their specific experimental needs and always perform a thorough risk assessment before starting any new procedure.

Representative Protocol: N-Alkylation of 1-(2-Diisopropylaminoethyl)piperazine

This protocol describes a general procedure for the N-alkylation of **1-(2-Diisopropylaminoethyl)piperazine** with an alkyl halide.

Materials:

- **1-(2-Diisopropylaminoethyl)piperazine**
- Alkyl halide (e.g., benzyl bromide)
- Anhydrous potassium carbonate (K₂CO₃)
- Anhydrous acetonitrile (CH₃CN)
- Dichloromethane (CH₂Cl₂)
- Saturated aqueous sodium bicarbonate solution (NaHCO₃)
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Magnetic stirrer and stir bar

- Reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator
- Thin-layer chromatography (TLC) supplies
- Silica gel for column chromatography

Procedure:

- To a dry round-bottom flask, add **1-(2-Diisopropylaminoethyl)piperazine** (1.0 eq) and anhydrous potassium carbonate (2.0 eq).
- Add anhydrous acetonitrile to the flask to create a stirrable suspension.
- Slowly add the alkyl halide (1.1 eq) to the reaction mixture at room temperature.
- Heat the reaction mixture to reflux (approximately 82°C for acetonitrile) and monitor the progress of the reaction using TLC.
- Once the reaction is complete (as indicated by the disappearance of the starting material), cool the mixture to room temperature.
- Filter the solid potassium carbonate and wash it with a small amount of acetonitrile.
- Concentrate the filtrate under reduced pressure using a rotary evaporator.
- Dissolve the residue in dichloromethane and transfer it to a separatory funnel.
- Wash the organic layer with a saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by silica gel column chromatography using an appropriate solvent system (e.g., a gradient of methanol in dichloromethane) to obtain the pure N-alkylated product.

Visualizations

Experimental Workflow for N-Alkylation

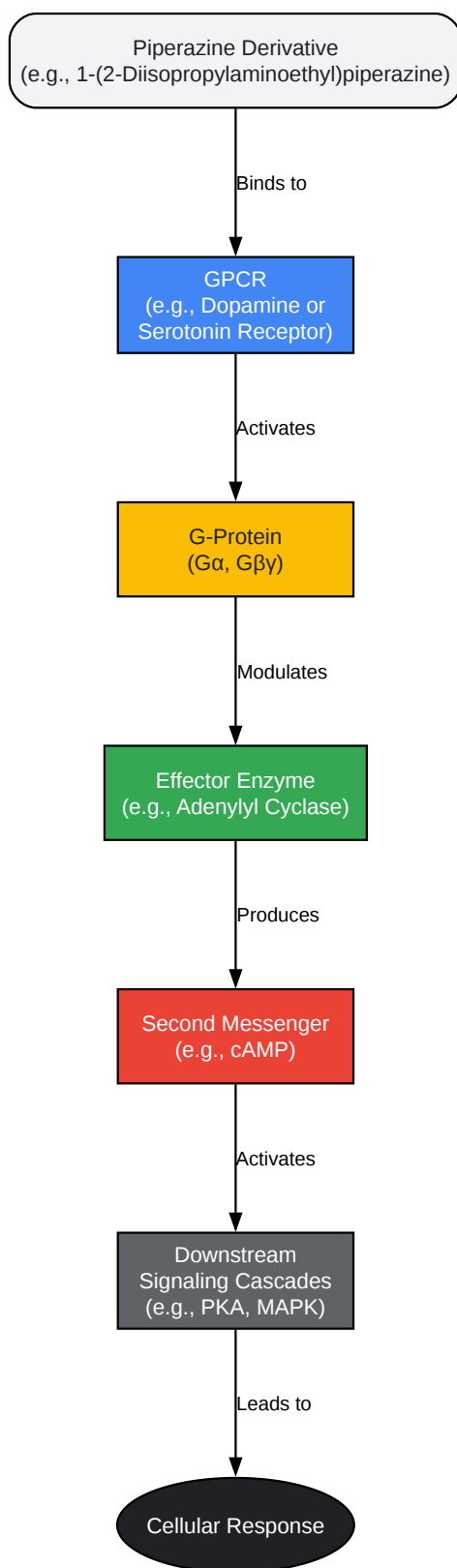


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Caption: Workflow for the N-alkylation of **1-(2-Diisopropylaminoethyl)piperazine**.

Potential Signaling Pathway Involvement

While direct evidence for the specific signaling pathways modulated by **1-(2-Diisopropylaminoethyl)piperazine** is limited, many piperazine derivatives are known to interact with G-protein coupled receptors (GPCRs) such as dopamine and serotonin receptors. The following diagram illustrates a generalized GPCR signaling cascade that could be a potential area of investigation for this compound.



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References

- 1. 1-(2-Diisopropylaminoethyl)piperazine | C₁₂H₂₇N₃ | CID 2736173 - PubChem [pubchem.ncbi.nlm.nih.gov]
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